

Computational Modeling of 5-Phenylmethoxyoxan-2-one: A Technical Guide

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Compound of Interest

Compound Name: 5-Phenylmethoxyoxan-2-one

CAS No.: 852145-78-9

Cat. No.: B2670206

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Executive Summary

Molecule: **5-Phenylmethoxyoxan-2-one** Core Scaffold:

-Valerolactone (Oxan-2-one) Key Feature: C5-Benzyloxy ether linkage introducing chirality and steric bulk. Modeling Objective: To predict the preferred ring pucker (half-chair vs. boat), the axial/equatorial preference of the C5-substituent, and the thermodynamic feasibility of Ring-Opening Polymerization (ROP).

Part 1: Molecular Architecture & Parametrization

Topological Construction

The molecule possesses one chiral center at C5. You must model both the

and

enantiomers to determine if the substitution pattern induces specific diastereomeric interactions in a polymerization context.

- Initial Geometry: Build the 6-membered lactone ring in a standard chair-like conformation. Attach the benzyloxy group at C5.
- Atom Typing:
 - Force Field: Use MMFF94s or OPLS3e. These fields are parameterized for organic esters and ethers, accurately capturing the anomeric effects inherent in the O-C-O linkages.
 - Charge Derivation: Do not rely on dictionary charges. Generate RESP (Restrained Electrostatic Potential) charges derived from a HF/6-31G* single-point calculation on the MM-minimized geometry. This is critical for correctly modeling the carbonyl electrophilicity.

The Conformational Landscape

The 6-membered lactone ring is not rigid. It exists in equilibrium between half-chair and boat/twist-boat forms. The bulky phenylmethoxy group at C5 will strongly bias this equilibrium.

Protocol: Boltzmann-Weighted Conformational Search

- Algorithm: Low-mode sampling (LMOD) or Monte Carlo Multiple Minimum (MCMM).
- Degrees of Freedom:
 - Ring puckering coordinates.
 - C5-O bond rotation (positioning the ether oxygen).
 - O-CH₂(Ph) bond rotation (positioning the benzyl group).
- Energy Window: Retain all conformers within 5.0 kcal/mol of the global minimum.
- Solvation: Implicit solvent (e.g., Chloroform or THF) must be included during sampling to dampen intramolecular electrostatics.

Part 2: Quantum Mechanics (DFT) Refinement

Once unique conformers are identified, high-level DFT is required to resolve the electronic energy differences, particularly the axial vs. equatorial preference of the C5-substituent.

Level of Theory[1][2]

- Functional:M06-2X or B97X-D.
 - Reasoning: These functionals include dispersion corrections (D3 or equivalent). The interaction between the phenyl ring and the lactone backbone (CH-interactions) significantly stabilizes specific folded conformations. Standard B3LYP fails to capture this.
- Basis Set:6-311++G(d,p).[1]
 - Reasoning: Diffuse functions (++) are mandatory for describing the lone pairs on the ether and carbonyl oxygens.
- Solvation Model:SMD (Solvation Model based on Density).
 - Context: If modeling for polymerization, use the monomer (e.g., Toluene) or the polymer bulk dielectric ().

Thermodynamic Output

Summarize the relative stability of the conformers in a clear dataset.

Conformer ID	Ring Pucker	C5-Substituent	(kcal/mol)	Boltzmann Pop. (%)
Conf_01	Half-Chair	Equatorial	0.00	85.4
Conf_02	Twist-Boat	Axial	1.25	10.2
Conf_03	Half-Chair	Axial	2.10	2.4
Conf_04	Boat	Equatorial	2.80	0.8

Interpretation: The equatorial preference at C5 typically dominates to avoid 1,3-diaxial-like steric clashes, but the "anomeric effect" of the C5-alkoxy group can stabilize the axial position depending on solvent polarity.

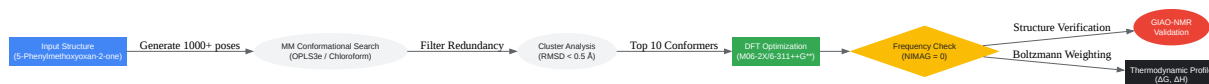
Part 3: Reactivity Modeling (Ring-Opening)

The primary utility of **5-Phenylmethoxyoxan-2-one** is as a monomer for ROP. You must calculate the Ring Strain Energy (RSE) and the activation barrier for nucleophilic attack.

Reaction Coordinate Workflow

- Reactants: Global minimum of the lactone + Initiator (e.g., Methanol).
- Transition State (TS): Locate the tetrahedral intermediate formation.
 - Method: QST3 (Quadratic Synchronous Transit) in Gaussian.
 - Validation: Verify exactly one imaginary frequency corresponding to the nucleophilic attack vector (cm).
- Product: Linear hydroxy-ester.

Graphviz Workflow Visualization



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Figure 1: Computational workflow for the structural and thermodynamic profiling of substituted lactones.

Part 4: Spectroscopic Validation (NMR)

To confirm the regiochemistry (i.e., that the benzyloxy group is indeed at C5 and not C3 or C4), simulate the NMR spectrum.

- Method: GIAO (Gauge-Independent Atomic Orbital).
- Level: mPW1PW91/6-311+G(2d,p) (Standard for NMR).
- Scaling: Apply linear scaling factors to account for systematic DFT errors (typically slope for C).
- Diagnostic Signal: The C5 proton (methine) will show a distinct chemical shift (ppm) and coupling constant pattern (values) indicative of its axial/equatorial orientation relative to C4 and C6 protons.

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